

Chemical structure and properties of Broflanilide

Author: BenchChem Technical Support Team. Date: December 2025

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Broflanilide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Broflanilide is a novel meta-diamide insecticide, representing a new class of chemistry with a unique mode of action. It is a potent, non-competitive antagonist of the insect γ-aminobutyric acid (GABA) receptor, exhibiting excellent efficacy against a wide range of chewing insect pests, including those resistant to other insecticide classes. This technical guide provides an indepth overview of the chemical structure, physicochemical properties, synthesis, mode of action, metabolism, and toxicological profile of **broflanilide**. Detailed experimental protocols for its synthesis, residue analysis, and toxicity assessment are provided, alongside visualizations of key pathways and workflows to support further research and development.

Chemical Structure and Identifiers

Broflanilide is characterized by a complex polycyclic structure containing bromine and fluorine atoms.

- IUPAC Name: 3-[benzoyl(methyl)amino]-N-[2-bromo-4-(1,1,1,2,3,3,3-heptafluoropropan-2-yl)-6-(trifluoromethyl)phenyl]-2-fluorobenzamide[1][2][3]
- CAS Number: 1207727-04-5[1][4][5]



- Molecular Formula: C₂₅H₁₄BrF₁₁N₂O₂[1][4][6]
- Molecular Weight: 663.285 g/mol [1][7]
- Chemical Structure: (A 2D chemical structure image would be placed here in a full whitepaper)

Physicochemical Properties

A summary of the key physicochemical properties of **broflanilide** is presented in Table 1.

| Property | Value | Conditions | Reference |
|--|--------------------------------|--------------------------|-----------|
| Physical State | White crystalline powder/solid | Room temperature | [8] |
| Melting Point | 154.0–155.5 °C | [8] | |
| Boiling Point | 467.9 ± 45.0 °C | Predicted at 760 mmHg | [7][9] |
| Density | 1.6 ± 0.1 g/cm ³ | [9] | |
| Vapor Pressure | 6.6 x 10 ⁻¹¹ torr | [10] | _ |
| Water Solubility | 0.71 mg/L | 20°C | [10] |
| LogP (Octanol-Water Partition Coefficient) | 5.2 | pH 4 and 7 | [11] |
| рКа | 8.8 | [12] | |

Synthesis of Broflanilide

The synthesis of **broflanilide** is a multi-step process. An efficient and scalable synthetic route has been developed, starting from 2-fluoro-3-nitrobenzoic acid and 4-(perfluoropropan-2-yl)-2-(trifluoromethyl)aniline.[13] The key steps involve condensation, nitro group reduction, N-methylation, amidation, and subsequent bromination.[13]

Synthetic Pathway





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Caption: A simplified workflow for the synthesis of **broflanilide**.

Experimental Protocol for Synthesis

This protocol is a generalized representation based on described synthetic routes.[13][14]

- Condensation: React 2-fluoro-3-nitrobenzoic acid with 4-(perfluoropropan-2-yl)-2-(trifluoromethyl)aniline in the presence of a suitable coupling agent and a non-nucleophilic base in an aprotic solvent.
- Nitro Group Reduction: The resulting nitro compound is reduced to the corresponding amine.
 This can be achieved using various reducing agents, such as stannous chloride in an acidic medium.
- N-Methylation: The amino group is selectively methylated. A method utilizing
 paraformaldehyde and a platinum-on-carbon (Pt/C) catalyst under a hydrogen atmosphere
 provides an efficient and industrially scalable approach.[13]
- Amidation: The methylated aniline is then acylated with benzoyl chloride in the presence of a base like pyridine to form the amide linkage.
- Bromination: The final step involves the selective bromination of the aromatic ring. A
 combination of sodium bromide (NaBr) and sodium hypochlorite (NaClO) can be used as the
 brominating agent.[13]
- Purification: The final product, broflanilide, can be purified by recrystallization from a suitable solvent system, such as aqueous methanol, to yield a high-purity crystalline solid.
 [13]

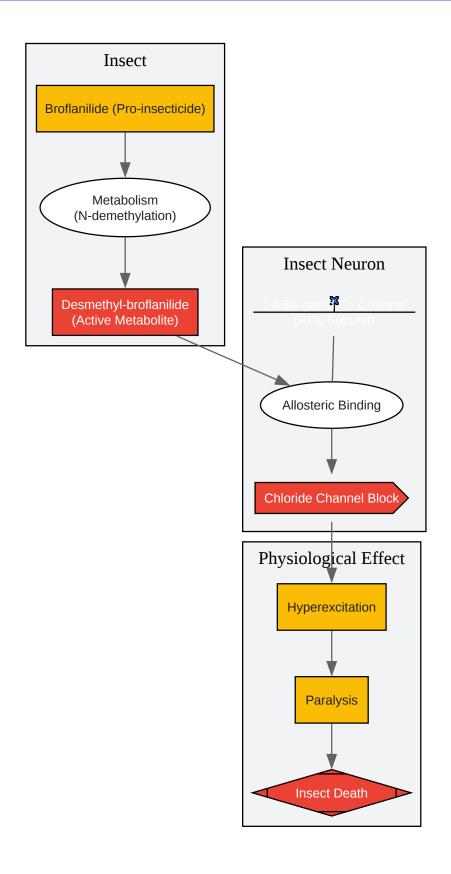


Mode of Action

Broflanilide is a pro-insecticide that is metabolized in insects to its active form, desmethyl-broflanilide.[15][16][17] Desmethyl-broflanilide acts as a non-competitive antagonist of the insect GABA-gated chloride ion channel.[15][16] It binds to a novel allosteric site on the receptor, distinct from the binding sites of other GABA receptor antagonists like fipronil and cyclodienes.[15][17][18] This binding blocks the influx of chloride ions, leading to hyperexcitation of the insect's nervous system, convulsions, paralysis, and ultimately, death. [11][15] Due to its unique mode of action, **broflanilide** has been classified by the Insecticide Resistance Action Committee (IRAC) into a new group, Group 30.[11][19]

Signaling Pathway





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Caption: Mode of action of broflanilide in insects.



Metabolism

Broflanilide itself is a pro-insecticide and requires metabolic activation within the target insect to exert its toxic effects. The primary metabolic pathway is the N-demethylation of the benzamide nitrogen, which converts **broflanilide** into desmethyl-**broflanilide**.[15][16][17] This active metabolite is responsible for the insecticidal activity.

In mammals, **broflanilide** is also metabolized, but desmethyl-**broflanilide** shows weak activity against mammalian GABA receptors, contributing to the selective toxicity of the parent compound.[9]

Toxicology

The toxicological profile of **broflanilide** has been evaluated in various organisms.

Insecticidal Activity

Broflanilide exhibits high insecticidal activity against a broad spectrum of chewing pests, particularly lepidopteran larvae. A summary of its toxicity against various insect species is presented in Table 2.

| Insect Species | Assay Type | LC ₅₀ | Reference |
|--------------------------------------|---------------------|--|-----------|
| Spodoptera litura | Larvicidal assay | 1.3 nM (IC50 of desmethyl-broflanilide on RDL GABAR) | [9] |
| Aphis gossypii | Leaf-dipping method | 0.20–1.48 μg/mL | [20] |
| Anopheles gambiae (Kisumu strain) | WHO bottle bioassay | 2.2 - 6.0 μ g/bottle (discriminating concentration) | [21] |

Mammalian Toxicology

Broflanilide generally exhibits low acute oral toxicity to mammals.[22] The target organs for toxicity in mammals have been identified as the adrenal glands and ovaries in studies on rats, mice, and dogs.[23] There is no evidence of acute or subchronic neurotoxicity in rats.[23]



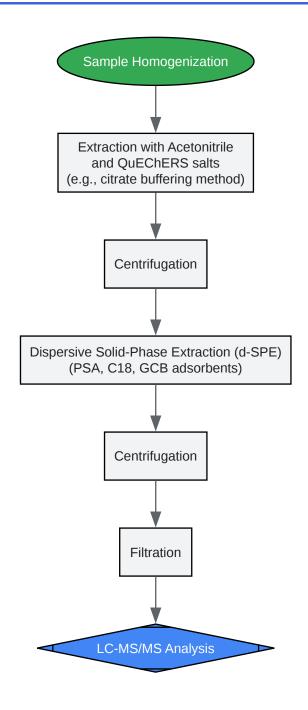
Environmental Fate and Ecotoxicology

Broflanilide is persistent in both terrestrial and aquatic environments.[11] It has low mobility in soil, with runoff with eroded sediment and photodegradation in water being the major routes of dissipation.[11] **Broflanilide** is highly toxic to honey bees on an acute contact and oral basis. [11] It is also highly toxic to freshwater fish on an acute basis and has the potential for bioaccumulation.[11]

Experimental Protocols Residue Analysis in Agricultural Produce (QuEChERS Method)

This protocol is based on the optimized QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for the analysis of **broflanilide** and its metabolites in various crops, followed by LC-MS/MS.[4][11][18]





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Caption: Workflow for QuEChERS-based residue analysis of broflanilide.

- Sample Preparation: Homogenize a representative sample of the agricultural produce (e.g., 10-15 g).
- Extraction:
 - Place the homogenized sample into a 50 mL centrifuge tube.



- Add 10 mL of acetonitrile.
- Add the appropriate QuEChERS salt packet (e.g., for the citrate buffering method: 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).
- Shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at a sufficient speed (e.g., 4000 rpm) for 5 minutes to separate the phases.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the acetonitrile supernatant (e.g., 6 mL) to a 15 mL d-SPE tube containing a mixture of adsorbents (e.g., 900 mg MgSO₄, 150 mg primary secondary amine (PSA), and 150 mg C18). The specific adsorbents and their amounts may need to be optimized depending on the matrix.[11]
 - Vortex for 30 seconds.
- Second Centrifugation: Centrifuge the d-SPE tube (e.g., at 4000 rpm) for 5 minutes.
- Final Preparation: Take an aliquot of the cleaned-up extract, filter it through a 0.22 μm syringe filter, and transfer it to an autosampler vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Chromatographic Separation: Use a suitable C18 reversed-phase column. The mobile phase can consist of a gradient of water and methanol or acetonitrile, both containing a small amount of formic acid (e.g., 0.1%) to enhance ionization.
 - Mass Spectrometric Detection: Operate the mass spectrometer in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity. Monitor for the specific precursor-to-product ion transitions for **broflanilide** and its metabolites.

Insect Toxicity Bioassay (WHO Bottle Bioassay)



This protocol is a generalized procedure for determining the susceptibility of insects, such as mosquitoes, to **broflanilide** using the WHO bottle bioassay method.[20][21]

- Preparation of Insecticide-Coated Bottles:
 - Prepare a stock solution of broflanilide in a suitable solvent (e.g., acetone).
 - Coat the inside of 250 mL glass bottles with 1 mL of the broflanilide solution at various concentrations. A control bottle should be coated with 1 mL of the solvent only.
 - Roll and rotate the bottles until the solvent has completely evaporated, leaving a uniform layer of the insecticide on the inner surface.
- Insect Exposure:
 - Introduce a known number of non-blood-fed female insects (e.g., 20-25 mosquitoes, 2-5 days old) into each bottle.
 - Record the knockdown of the insects at regular intervals for the first hour.
- · Mortality Assessment:
 - After the exposure period (typically 1 hour), transfer the insects to recovery cups with access to a sugar solution.
 - Record mortality at 24, 48, and 72 hours post-exposure.
- Data Analysis:
 - Correct the mortality data using Abbott's formula if mortality is observed in the control group.
 - Use probit analysis to calculate the lethal concentrations (e.g., LC₅₀ and LC₉₉) and their
 95% confidence intervals.

Conclusion



Broflanilide is a significant advancement in insecticide chemistry, offering a novel mode of action that is effective against a wide array of economically important pests, including those that have developed resistance to existing insecticides. Its unique properties and mechanism of action make it a valuable tool in integrated pest management and resistance management programs. The detailed information and protocols provided in this guide are intended to serve as a comprehensive resource for researchers and professionals in the fields of agrochemistry, entomology, and drug development, facilitating further investigation and application of this promising insecticide.

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- To cite this document: BenchChem. [Chemical structure and properties of Broflanilide].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15604914#chemical-structure-and-properties-of-broflanilide]

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